

# Early Studies on Triapenthenol as a Growth Retardant: A Technical Guide

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## Compound of Interest

Compound Name: *Triapenthenol*

Cat. No.: *B8634765*

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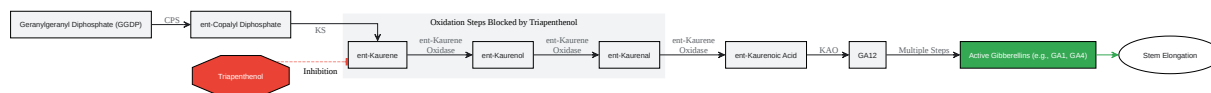
## Introduction

**Triapenthenol**, a triazole-based compound, emerged in the 1980s as a potent plant growth retardant. Early research into its efficacy and mode of action laid the groundwork for its potential applications in agriculture and horticulture. This technical guide provides an in-depth analysis of the foundational studies on **Triapenthenol**, focusing on its quantitative effects, experimental protocols, and its mechanism of action as an inhibitor of gibberellin biosynthesis.

## Core Mechanism of Action: Inhibition of Gibberellin Biosynthesis

**Triapenthenol**'s primary mode of action is the inhibition of gibberellin (GA) biosynthesis, a critical hormone pathway for plant growth and development, particularly stem elongation.<sup>[1][2]</sup> Triazoles, including **Triapenthenol**, specifically target the enzyme ent-kaurene oxidase, a cytochrome P450 monooxygenase. This enzyme catalyzes the three-step oxidation of ent-kaurene to ent-kaurenoic acid, a key precursor in the GA biosynthetic pathway. By blocking this step, **Triapenthenol** effectively reduces the endogenous pool of active gibberellins, leading to a dwarfing effect on treated plants.

The following diagram illustrates the targeted step in the gibberellin biosynthesis pathway.





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## References

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- 2. Full text of "Catalogue de la Bibliothèque du Jardin botanique de Buitenzorg" [archive.org]
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